

An In-depth Technical Guide to the Synthesis and Characterization of 1-Ethylpiperazine

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Compound of Interest

Compound Name: 1-Ethyl-2-propylpiperazine

Cat. No.: B15264869

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Disclaimer: Initial searches for the synthesis and characterization of "**1-Ethyl-2-propylpiperazine**" did not yield specific information for this compound. It is possible that this is a novel or less-documented derivative of piperazine. This guide therefore focuses on the well-documented and structurally related compound, 1-Ethylpiperazine, to provide a comprehensive technical overview for researchers, scientists, and drug development professionals. The principles and methods described herein are largely applicable to the synthesis and characterization of other substituted piperazines.

Introduction

1-Ethylpiperazine (CAS No. 5308-25-8) is a cyclic diamine and a valuable intermediate in organic synthesis.^{[1][2]} Its piperazine core, substituted with an ethyl group on one of the nitrogen atoms, imparts specific chemical properties that make it a versatile building block in the pharmaceutical and agrochemical industries.^{[1][3]} Notably, it is a key precursor in the synthesis of various active pharmaceutical ingredients (APIs), including the antibiotic enrofloxacin and the antihypertensive agent bunazosin.^{[4][5]} This guide provides a detailed overview of the synthesis, purification, and characterization of 1-Ethylpiperazine.

Physicochemical Properties

1-Ethylpiperazine is a clear, colorless to pale yellow liquid at room temperature with a characteristic amine-like odor.^{[1][3]} It is soluble in water and many common organic solvents.^{[1][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ N ₂	[6]
Molecular Weight	114.19 g/mol	[6]
Melting Point	-60 °C	[3]
Boiling Point	157 °C (lit.)	[3][7]
Density	0.899 g/mL at 25 °C (lit.)	[3][7]
Refractive Index (n _{20/D})	1.469 (lit.)	[7]
Flash Point	43 °C (110 °F) - closed cup	[7]
pKa	9.27 ± 0.10 (Predicted)	[1]
Solubility	Soluble in water and organic solvents	[1][3]

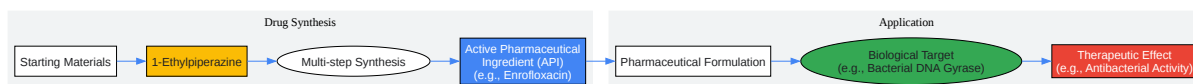
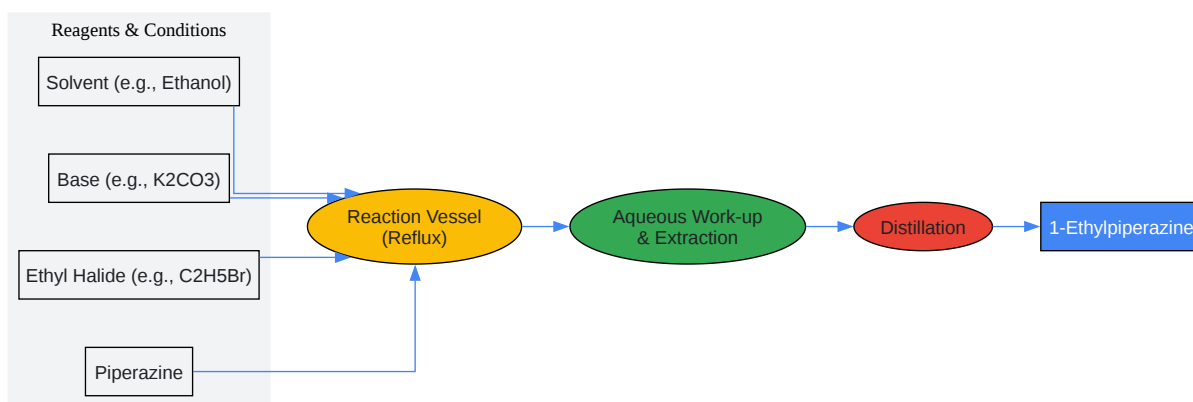
Table 1: Physicochemical Properties of 1-Ethylpiperazine

Synthesis of 1-Ethylpiperazine

Several synthetic routes for the preparation of 1-Ethylpiperazine have been reported. The most common methods involve the direct N-alkylation of piperazine or the reaction of ethylamine with a suitable precursor.

Synthesis via N-Alkylation of Piperazine

A prevalent and straightforward method for synthesizing 1-Ethylpiperazine is the mono-N-alkylation of piperazine with an ethylating agent, such as ethyl bromide or ethyl chloride, in the presence of a base to neutralize the hydrohalic acid formed during the reaction.[4]



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